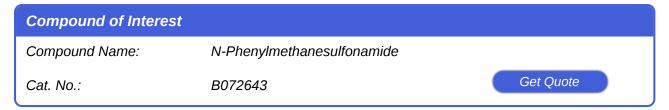


N-Phenylmethanesulfonamide: A Technical Guide to its Solubility in Organic Solvents

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **N- Phenylmethanesulfonamide** in organic solvents. This document is intended to be a valuable resource for researchers, scientists, and professionals in the field of drug development and chemical synthesis, offering available data, detailed experimental protocols for solubility determination, and a logical workflow for these procedures.

Introduction

N-Phenylmethanesulfonamide is a chemical compound with the molecular formula C₇H₉NO₂S. It is a white to light beige crystalline powder.[1] This compound serves as a crucial building block in the synthesis of various pharmaceutical and chemical entities. Understanding its solubility in different organic solvents is paramount for its effective use in synthesis, purification, and formulation processes.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **N-Phenylmethanesulfonamide** is presented in the table below.



Property	Value	
Molecular Formula	C7H9NO2S	
Molecular Weight	171.22 g/mol	
Appearance	White to light beige crystalline powder[1]	
Melting Point	93-97 °C[1]	
Boiling Point	180.08 °C (rough estimate)[1]	
CAS Number	1197-22-4	

Solubility Data

Quantitative solubility data for **N-Phenylmethanesulfonamide** in a wide range of organic solvents is not extensively available in publicly accessible literature. The available information primarily provides qualitative descriptions.

Solvent	Solubility	Temperature (°C)
Methanol	Soluble[1][2][3]	Not Specified
Water	Sparingly Soluble	Not Specified

Further research is required to quantitatively determine the solubility of **N- Phenylmethanesulfonamide** in a broader spectrum of organic solvents at various temperatures.

Experimental Protocol for Solubility Determination (Gravimetric Method)

The following is a detailed protocol for the experimental determination of the solubility of **N-Phenylmethanesulfonamide** in an organic solvent using the gravimetric method.

4.1. Materials

N-Phenylmethanesulfonamide (high purity)



- Selected organic solvent (analytical grade)
- Conical flasks with stoppers
- Thermostatic shaker bath
- Syringe filters (solvent-compatible, appropriate pore size)
- Pre-weighed glass vials
- Analytical balance (accurate to ±0.0001 g)
- Oven or vacuum oven
- Desiccator

4.2. Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of N-Phenylmethanesulfonamide to a conical flask containing a known volume of the selected organic solvent. The presence of undissolved solid is crucial to ensure saturation.
 - Seal the flask to prevent solvent evaporation.
 - Place the flask in a thermostatic shaker bath set to the desired temperature.
 - Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours), with continuous agitation to facilitate dissolution.
- Sample Withdrawal and Filtration:
 - Once equilibrium is reached, stop the agitation and allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the withdrawn sample through a syringe filter into a pre-weighed glass
 vial to remove any undissolved particles. The filtration should be performed quickly to



minimize temperature changes and solvent evaporation.

Solvent Evaporation:

- Weigh the vial containing the filtrate to determine the mass of the solution.
- Place the vial in an oven or vacuum oven at a temperature sufficient to evaporate the solvent without decomposing the solute. The temperature should be well below the melting point of N-Phenylmethanesulfonamide.
- Continue the evaporation process until a constant weight of the dried solute is achieved.

Data Analysis:

- Record the final weight of the vial containing the dried N-Phenylmethanesulfonamide.
- Calculate the mass of the dissolved solute by subtracting the initial weight of the empty vial.
- Calculate the mass of the solvent by subtracting the mass of the dissolved solute from the total mass of the solution.
- Express the solubility in desired units, such as g/100 g of solvent or mol/L.

Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of solubility.

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